

Application Note and Protocol: Preparation of NS13001 Stock Solution in DMSO

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Compound of Interest

Compound Name: NS13001
Cat. No.: B10775244

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Audience: Researchers, scientists, and drug development professionals.

Introduction

NS13001 is a potent and selective positive allosteric modulator of small-conductance calcium-activated potassium (KCa) channels, specifically KCa2.2 (SK2) and KCa2.3 (SK3). Due to its poor solubility in aqueous solutions, a concentrated stock solution in an organic solvent like dimethyl sulfoxide (DMSO) is essential for in vitro and in vivo studies. This document provides a detailed protocol for the preparation, handling, and storage of an **NS13001** stock solution in DMSO.

Physicochemical Properties and Solubility

A summary of the key quantitative data for **NS13001** is presented in the table below for easy reference.

Parameter	Value	Reference
Molecular Formula	C ₁₇ H ₁₆ ClN ₇	[1][2][3]
Molecular Weight	353.81 g/mol	[2][3]
Appearance	Solid	[1]
Solubility in DMSO	20 mg/mL	[1]
Common Stock Concentration	10 mM	[3][4][5]

Experimental Protocol: Preparation of a 10 mM NS13001 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **NS13001** in DMSO. This is a commonly used concentration that is well within the solubility limits of the compound.

3.1. Materials and Equipment

- **NS13001** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

3.2. Safety Precautions

- **NS13001** is a bioactive small molecule. Handle with care and avoid direct contact with skin and eyes.

- DMSO is a powerful solvent and can facilitate the absorption of other chemicals through the skin. Always wear gloves when handling DMSO.
- Work in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for **NS13001** and DMSO before starting the procedure.

3.3. Calculations

To prepare a 10 mM stock solution, the required mass of **NS13001** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

For example, to prepare 1 mL of a 10 mM stock solution:

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 353.81 \text{ g/mol} / 1000 = 3.5381 \text{ mg}$$

3.4. Step-by-Step Procedure

- **Weighing NS13001:** Carefully weigh out the calculated amount of **NS13001** powder using an analytical balance. For 1 mL of a 10 mM solution, weigh 3.54 mg of **NS13001**. Place the powder into a sterile microcentrifuge tube or an amber glass vial.
- **Adding DMSO:** Add the desired volume of anhydrous DMSO to the tube containing the **NS13001** powder. For a 10 mM solution, if you weighed 3.54 mg of **NS13001**, add 1 mL of DMSO.
- **Dissolution:** Close the tube or vial securely and vortex the solution for 1-2 minutes to facilitate dissolution. If necessary, gentle warming (e.g., in a 37°C water bath) can be applied to aid dissolution. Visually inspect the solution to ensure that all the solid has dissolved completely.
- **Storage:** Once the **NS13001** is fully dissolved, the stock solution is ready for use.

3.5. Storage and Stability

- Store the **NS13001** stock solution at -20°C or -80°C for long-term storage.

- The solution should be stored in tightly sealed amber vials to protect it from light and moisture.
- To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.

Workflow and Signaling Pathway Diagrams

4.1. Experimental Workflow for **NS13001** Stock Solution Preparation

The following diagram illustrates the sequential steps involved in preparing the **NS13001** stock solution.

Preparation of NS13001 Stock Solution

Calculate required mass of NS13001

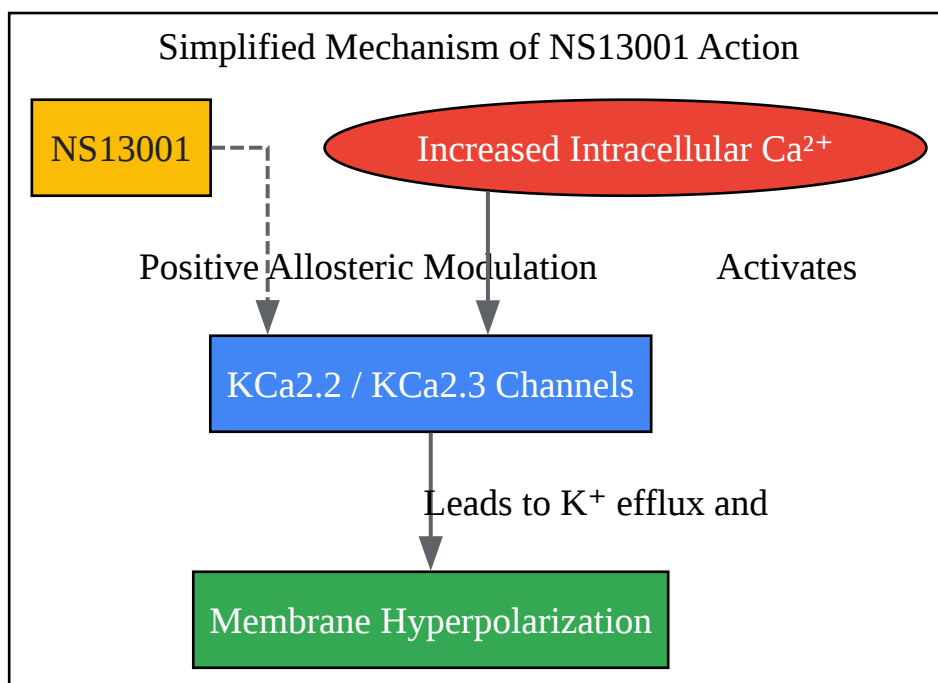
Weigh NS13001 powder

Add anhydrous DMSO

Vortex to dissolve

Aliquot for storage

Store at -20°C or -80°C



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